

Improving solubility of Delphinidin 3,5-diglucoside for in vitro studies

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Compound of Interest

Compound Name: Delphinidin 3,5-diglucoside

Cat. No.: B190952

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Technical Support Center: Delphinidin 3,5-diglucoside

This guide provides researchers, scientists, and drug development professionals with technical support for handling **Delphinidin 3,5-diglucoside**, focusing on improving its solubility for in vitro studies.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Delphinidin 3,5-diglucoside**?

Delphinidin 3,5-diglucoside, like other anthocyanins, is a polar molecule and is generally soluble in aqueous solutions and polar organic solvents. Its solubility and stability are highly dependent on the pH of the solvent. It is more stable in acidic conditions (pH 1-3), where it maintains its characteristic reddish color. As the pH increases, it can degrade or change its chemical structure, affecting both its solubility and biological activity.

Q2: What is the recommended solvent for dissolving **Delphinidin 3,5-diglucoside** for in vitro studies?

For most in vitro studies, especially those involving cell cultures, it is recommended to first prepare a concentrated stock solution in a suitable organic solvent and then dilute it in the cell culture medium. Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating stock

solutions of anthocyanins. Alternatively, ethanol or methanol can be used. For applications where organic solvents are not suitable, acidified water (e.g., water adjusted to pH 3.0 with hydrochloric acid) can be used, but the low pH might not be compatible with all experimental setups.

Q3: How does pH affect the stability and color of **Delphinidin 3,5-diglucoside** solutions?

The pH of the solution has a profound effect on the structure, color, and stability of **Delphinidin 3,5-diglucoside**.

- Acidic pH (1-3): It exists predominantly in its most stable form, the red flavylum cation.
- Neutral pH (around 7): It can be present in various forms, including the colorless carbinol pseudobase and the blue quinonoidal base, and is prone to degradation.
- Alkaline pH (>7): It rapidly degrades.

For in vitro studies, it is crucial to consider the pH of the final solution to ensure the compound's integrity.

Troubleshooting Guide

Issue 1: The compound is not dissolving completely in my aqueous buffer.

- Cause: **Delphinidin 3,5-diglucoside** may have limited solubility in neutral or near-neutral aqueous buffers, which are often used in biological assays.
- Solution:
 - Prepare a Stock Solution: First, dissolve the compound in a small amount of a compatible organic solvent like DMSO or ethanol to create a concentrated stock solution.
 - Serial Dilution: Serially dilute the stock solution into your aqueous buffer or cell culture medium to reach the final desired concentration. Ensure the final concentration of the organic solvent is low enough (typically <0.5%) to not affect your experimental system.
 - Sonication: Gentle sonication in a water bath can help to break up aggregates and enhance dissolution.

- Gentle Warming: Warming the solution to 37°C may improve solubility, but be cautious as excessive heat can degrade the compound.

Issue 2: The color of my solution changed or faded after dilution in cell culture medium.

- Cause: The pH of standard cell culture media is typically around 7.4. At this pH, **Delphinidin 3,5-diglucoside** is less stable and can undergo structural changes, leading to a color change or degradation.
- Solution:
 - Minimize Time in Neutral pH: Prepare the final dilution in the cell culture medium immediately before adding it to the cells to minimize the time the compound spends at a less stable pH.
 - Protect from Light: Anthocyanins are light-sensitive. Protect your stock solutions and final dilutions from light by using amber vials or wrapping containers in aluminum foil.
 - Use a Stabilizer: In some applications, the addition of a stabilizing agent like ascorbic acid can help to prevent degradation, but its compatibility with your specific assay must be verified.

Quantitative Solubility Data

The following table summarizes the solubility of **Delphinidin 3,5-diglucoside** in various solvents. Please note that exact solubility can vary based on the purity of the compound and the specific conditions of the experiment.

Solvent	Temperature (°C)	Solubility	Notes
Water (pH 3.0)	25	Soluble	More stable at acidic pH.
Water (pH 7.0)	25	Sparingly Soluble	Prone to degradation.
Dimethyl Sulfoxide (DMSO)	25	≥ 10 mg/mL	Recommended for stock solutions.
Ethanol	25	Soluble	Can be used for stock solutions.
Methanol	25	Soluble	Can be used for stock solutions.

Experimental Protocol: Preparation of Delphinidin 3,5-diglucoside for Cell Culture Experiments

This protocol describes the preparation of a stock solution and its dilution for use in a typical in vitro cell culture assay.

Materials:

- **Delphinidin 3,5-diglucoside** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- Cell culture medium

Procedure:

- Stock Solution Preparation (10 mM):

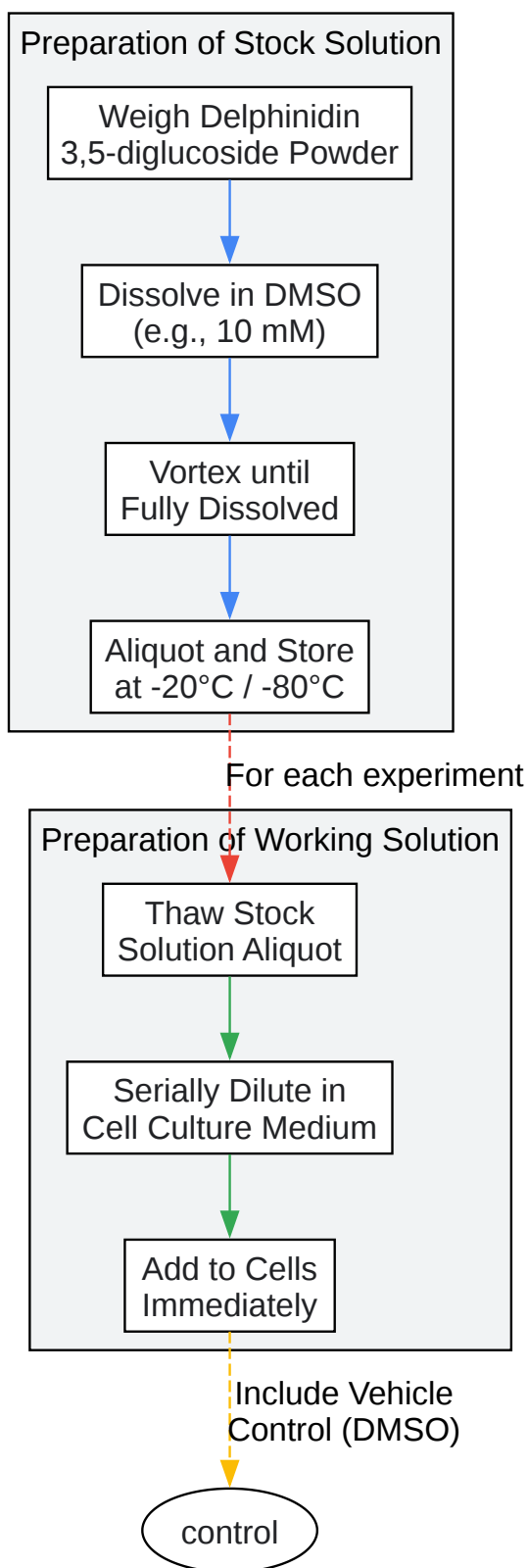
- Calculate the required mass of **Delphinidin 3,5-diglucoside** for your desired volume and concentration (Molecular Weight: 627.5 g/mol). For example, for 1 mL of a 10 mM stock solution, you would need 6.275 mg.
- Weigh the **Delphinidin 3,5-diglucoside** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to the tube.
- Vortex the tube thoroughly until the powder is completely dissolved. The solution should be a clear, deep color.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Protect from light.
- Working Solution Preparation:
 - Thaw an aliquot of the stock solution at room temperature.
 - Serially dilute the stock solution in your cell culture medium to achieve the desired final concentration. For example, to prepare a 100 µM working solution from a 10 mM stock, you would perform a 1:100 dilution.
 - It is recommended to prepare the working solution fresh for each experiment.

Important Considerations:

- Solvent Control: Always include a vehicle control in your experiments, which contains the same final concentration of the solvent (e.g., DMSO) used to treat the cells.
- Final Solvent Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

Visualized Experimental Workflow

The following diagram illustrates the recommended workflow for preparing **Delphinidin 3,5-diglucoside** for in vitro studies.



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Caption: Workflow for preparing **Delphinidin 3,5-diglucoside** solutions.

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